

potential off-target effects of RWJ-445167

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Compound of Interest

Compound Name: RWJ-445167

Cat. No.: B1252543

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Technical Support Center: RWJ-445167

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides frequently asked questions (FAQs) and troubleshooting guidance for researchers utilizing **RWJ-445167** in their experiments. The information is based on available preclinical data.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **RWJ-445167**?

RWJ-445167 is a dual inhibitor of two key serine proteases in the coagulation cascade: thrombin (Factor IIa) and Factor Xa. Its primary mechanism is the direct competitive inhibition of these enzymes, leading to its anticoagulant effect.

Q2: What is the known on-target inhibitory activity of **RWJ-445167**?

RWJ-445167 exhibits potent inhibition of its primary targets. The reported inhibition constants (K_i) are:

Target	Inhibition Constant (K _i)
Thrombin	4.0 nmol/l[1]
Factor Xa	230 nmol/l[1]

Q3: What is known about the off-target selectivity of **RWJ-445167**?

Limited selectivity data is available from preclinical studies. **RWJ-445167** has been shown to have a degree of selectivity for its primary targets over other related serine proteases. Specifically, it was reported to have:

- A 16-fold selectivity for thrombin over trypsin.
- At least a 330-fold selectivity for thrombin over a panel of other serine proteases. The specific proteases included in this panel have not been publicly disclosed.

Q4: Has a broad kinase off-target profile for **RWJ-445167** been determined?

Currently, there is no publicly available data from comprehensive kinase screening panels for **RWJ-445167**. Researchers should exercise caution and consider performing their own kinase profiling assays if off-target effects on cellular signaling pathways are a concern for their specific experimental context.

Q5: Are there any known adverse effects of **RWJ-445167** from clinical trials?

RWJ-445167 (also known as 3DP-10017) was advanced to human clinical studies. However, its development was challenged by poor oral bioavailability.^{[1][2]} Detailed public records of adverse events from these clinical studies are not available. As an anticoagulant, potential on-target adverse effects would be related to an increased risk of bleeding.

Troubleshooting Guide

Issue: Unexpected cellular phenotype observed in my experiment that is inconsistent with thrombin or Factor Xa inhibition.

Possible Cause: This could be due to an off-target effect of **RWJ-445167**.

Troubleshooting Steps:

- Literature Review: Conduct a thorough search for any newly published data on the selectivity of **RWJ-445167**.
- Control Experiments:

- Use a structurally unrelated inhibitor of thrombin and/or Factor Xa to see if the phenotype is replicated. This can help differentiate between on-target and potential off-target effects.
- If possible, perform a dose-response curve with **RWJ-445167** to determine if the unexpected phenotype occurs at concentrations significantly higher than those required for on-target inhibition.
- Off-Target Profiling: If the unexpected phenotype is critical to your research, consider contracting a commercial service to run a broad off-target screening panel (e.g., a kinase panel or a safety pharmacology panel) with **RWJ-445167**.

Issue: Inconsistent results in in-vitro coagulation assays.

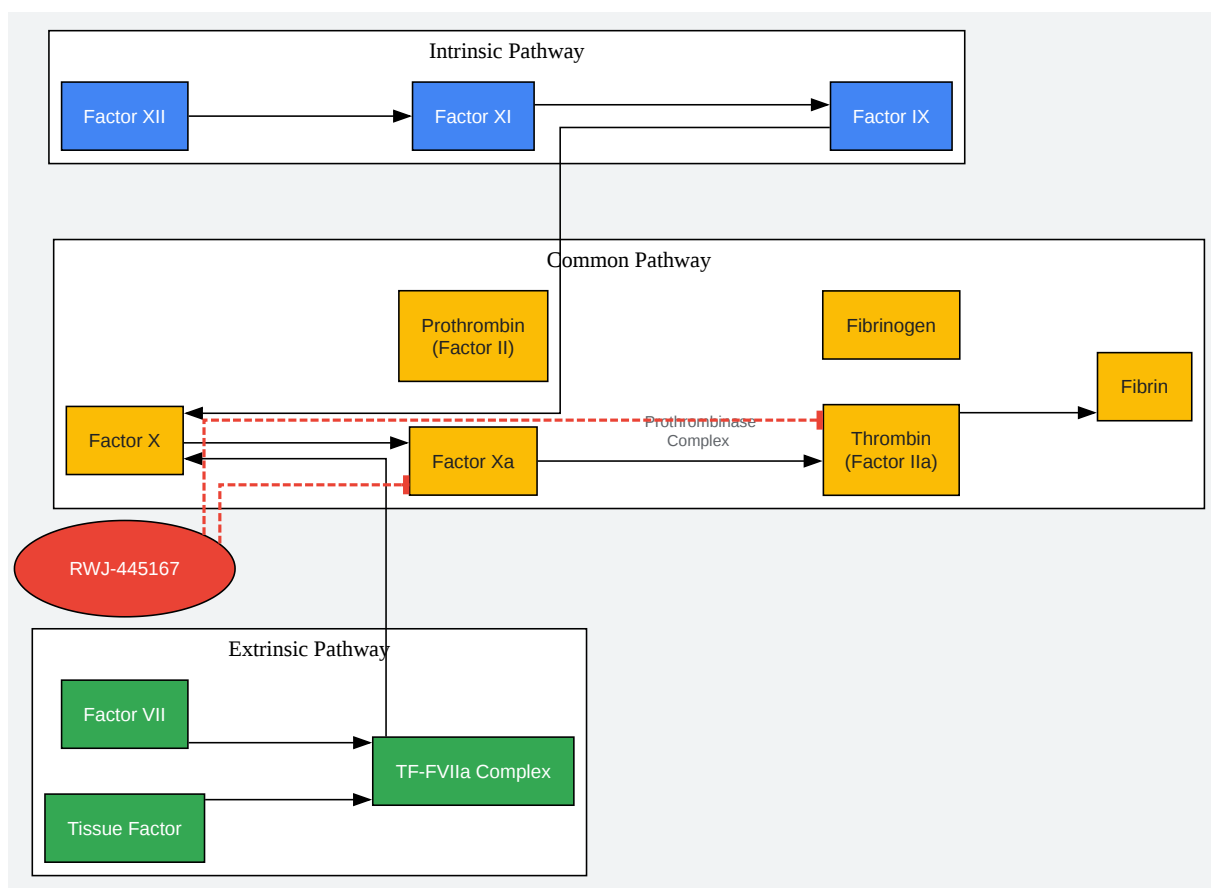
Possible Cause: **RWJ-445167** is a dual inhibitor with different potencies for thrombin and Factor Xa. The design of the coagulation assay (e.g., activation trigger, endpoint measurement) can influence the apparent potency.

Troubleshooting Steps:

- Assay Standardization: Ensure that your assay protocol is standardized and that all reagents are of high quality.
- Consider Target Dominance: In assays where thrombin is the final effector (e.g., thrombin time), the potent thrombin inhibition of **RWJ-445167** will likely dominate the readout. In assays where the intrinsic or extrinsic pathway is activated further upstream (e.g., aPTT, PT), the combined inhibition of both Factor Xa and thrombin will contribute to the anticoagulant effect.
- Consult Specialized Literature: Review literature on the nuances of in-vitro coagulation assays for dual inhibitors.

Visualizing the On-Target Mechanism of RWJ-445167

The following diagram illustrates the primary on-target interactions of **RWJ-445167** within the coagulation cascade.

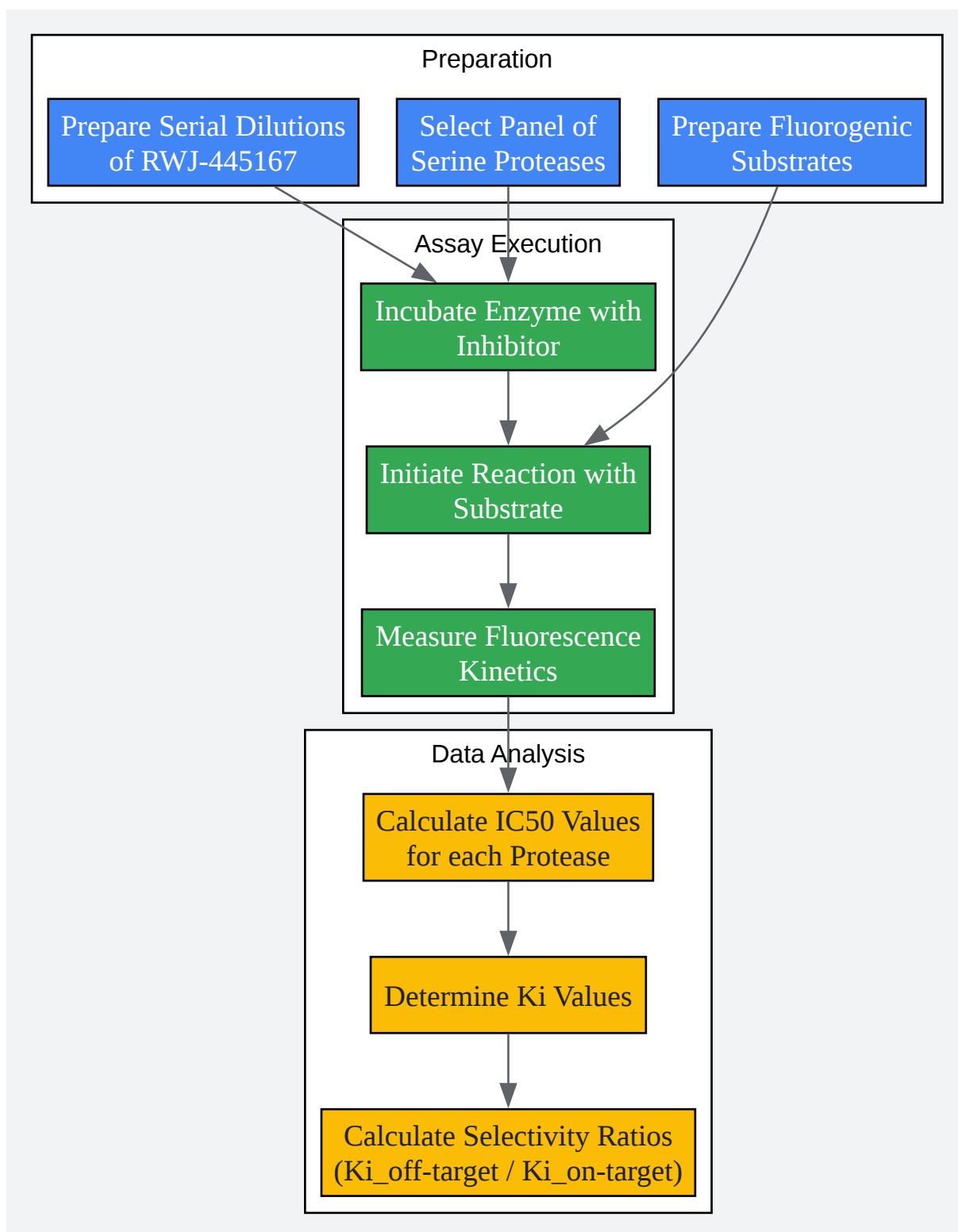


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Caption: Inhibition of Factor Xa and Thrombin by **RWJ-445167**.

Experimental Workflow for Assessing Serine Protease Selectivity

The following diagram outlines a general experimental workflow for determining the selectivity of an inhibitor like **RWJ-445167** against a panel of serine proteases.



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Caption: Workflow for Serine Protease Inhibition Profiling.

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References

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- 2. Exploration of potential prodrugs of RWJ-445167, an oxyguanidine-based dual inhibitor of thrombin and factor Xa - PubMed [pubmed.ncbi.nlm.nih.gov]
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